

Application Notes and Protocols for the Quantification of Isonicotinamide

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Compound of Interest

Compound Name: Isonicotinamide-d4

Cat. No.: B032610

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This document provides detailed application notes and protocols for the quantitative analysis of isonicotinamide, a key compound in pharmaceutical research and quality control. The methodologies outlined below are designed for researchers, scientists, and drug development professionals, offering robust and reliable analytical standards. The primary techniques covered include High-Performance Liquid Chromatography (HPLC) with UV detection, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Gas Chromatography-Mass Spectrometry (GC-MS).

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV Detection

Principle: RP-HPLC is a widely used, robust technique for the separation and quantification of moderately polar compounds like isonicotinamide. The method separates analytes based on their partitioning between a non-polar stationary phase (e.g., C18) and a polar mobile phase. Quantification is achieved by measuring the analyte's absorbance at a specific UV wavelength. This method is suitable for purity testing, stability studies, and quantification in bulk drug substances and formulated products.^[1]

Experimental Protocol

1.1. Instrumentation and Materials:

- HPLC System: A standard HPLC system equipped with a quaternary or binary pump, autosampler, column oven, and a UV-Vis detector.[1]
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).[1][2]
- Reference Standard: Isonicotinamide, analytical grade.
- Reagents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Monobasic Potassium Phosphate, Phosphoric Acid, HPLC-grade water.

1.2. Reagent and Standard Preparation:

- Mobile Phase Preparation (Example 1):
 - Buffer: Dissolve 2.72 g of monobasic potassium phosphate in 1 L of HPLC-grade water. Adjust the pH to 6.8 with a dilute potassium hydroxide solution. Filter through a 0.45 μ m membrane filter.[1]
 - Mobile Phase: Mix the prepared buffer and acetonitrile in a 40:60 (v/v) ratio.[1] Degas the mixture before use.
- Mobile Phase Preparation (Example 2):
 - Mix acetonitrile, water, and phosphoric acid in a suitable ratio, as this combination is effective for isonicotinamide analysis.[3]
- Standard Stock Solution (1000 μ g/mL):
 - Accurately weigh 100 mg of the isonicotinamide reference standard and transfer it to a 100 mL volumetric flask.
 - Dissolve in and dilute to volume with the mobile phase.[1]
- Working Standard Solutions:

- Prepare a series of dilutions from the stock solution to create calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

1.3. Sample Preparation:

- Accurately weigh a quantity of the sample powder equivalent to 100 mg of isonicotinamide and transfer it to a 100 mL volumetric flask.
- Add approximately 70 mL of the mobile phase and sonicate for 15 minutes to dissolve.
- Dilute to volume with the mobile phase and mix well.
- Filter the solution through a 0.45 µm syringe filter, discarding the first few milliliters of the filtrate.^[1]
- Further dilute the filtrate with the mobile phase to a concentration within the calibration range.^[1]

1.4. Chromatographic Conditions:

Parameter	Condition 1	Condition 2
Column	C18 (250 mm x 4.6 mm, 5 µm) ^[1]	Inertsil, C-18 (250 x 4.6 mm, 5 µm) ^[2]
Mobile Phase	Acetonitrile: 20 mM Potassium Phosphate Buffer (pH 6.8) (60:40 v/v) ^[1]	Phosphate buffer (pH 6.9): Methanol (95:5 v/v) ^[2]
Flow Rate	1.0 mL/min ^[1]	1.0 mL/min ^[2]
Column Temp.	30 °C ^[1]	Ambient
Detection λ	265 nm ^[1]	254 nm ^[2]
Injection Vol.	10 µL ^[1]	Not Specified
Run Time	10 minutes ^[1]	Not Specified

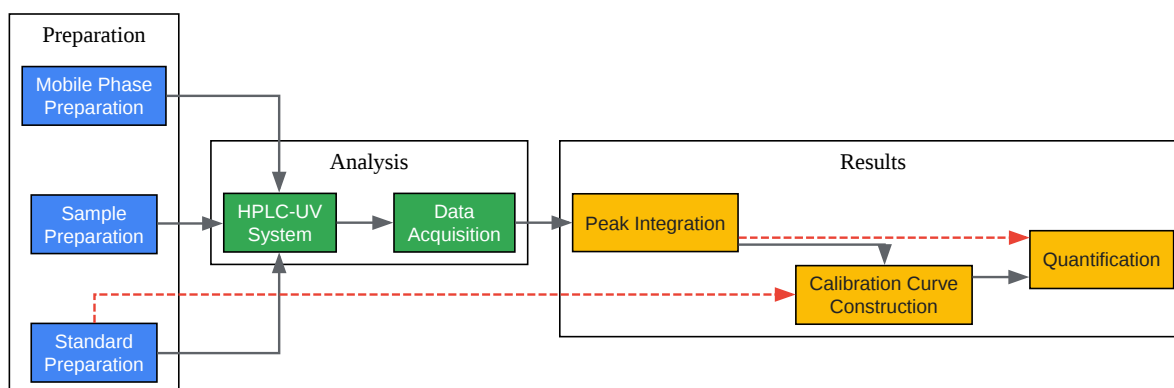
Note: The UV λ_{max} for isonicotinamide's structural isomer, nicotinamide, is approximately 260 nm, making 254-265 nm a suitable detection range.[4]

Data Summary & Validation Parameters

The following table summarizes typical validation parameters for HPLC methods, derived from methodologies for analogous compounds.

Parameter	Typical Performance
Linearity (R^2)	> 0.999
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	< 2.0%
Limit of Detection (LOD)	~0.05 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	~0.15 $\mu\text{g/mL}$

Workflow Visualization



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Caption: Workflow for isonicotinamide quantification by HPLC-UV.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Principle: LC-MS/MS offers superior sensitivity and selectivity compared to HPLC-UV, making it the preferred method for quantifying low concentrations of isonicotinamide in complex matrices like biological fluids (e.g., plasma, serum). The liquid chromatograph separates isonicotinamide from matrix components, and the triple-quadrupole mass spectrometer provides definitive identification and quantification using Multiple Reaction Monitoring (MRM).

Experimental Protocol

2.1. Instrumentation and Materials:

- LC-MS/MS System: A UHPLC or HPLC system coupled to a triple-quadrupole tandem mass spectrometer with an electrospray ionization (ESI) source.[\[5\]](#)[\[6\]](#)
- Column: Waters Spherisorb S5 CN microbore column (2.0 × 100 mm, 5 µm) or similar.[\[5\]](#)[\[6\]](#)
- Reference Standard: Isonicotinamide and an appropriate internal standard (IS), such as a stable isotope-labeled isonicotinamide (e.g., **isonicotinamide-d4**) or a structurally similar compound (e.g., 6-chloronicotinamide).[\[7\]](#)[\[8\]](#)
- Reagents: Acetonitrile (MS grade), Formic Acid, Ammonium Formate, MS-grade water.

2.2. Reagent and Standard Preparation:

- Mobile Phase A: 5 mM Ammonium Formate aqueous solution containing 0.1% Formic Acid.[\[5\]](#)[\[6\]](#)
- Mobile Phase B: Acetonitrile.[\[5\]](#)[\[6\]](#)
- Standard Stock Solutions (1 mg/mL): Prepare stock solutions of isonicotinamide and the internal standard in methanol or acetonitrile.

- Working Standard Solutions: Prepare calibration standards by serial dilution of the stock solution in a suitable solvent or blank matrix.

2.3. Sample Preparation (for Serum/Plasma):

- Pipette 100 μ L of the sample (standard, QC, or unknown) into a microcentrifuge tube.
- Add the internal standard solution.
- Add 200-300 μ L of cold acetonitrile to precipitate proteins.[\[5\]](#)[\[8\]](#)
- Vortex for 1 minute, then centrifuge at high speed (e.g., 12,000 rpm) for 10 minutes.
- Transfer the supernatant to a clean vial for injection.[\[8\]](#)

2.4. LC-MS/MS Conditions:

Parameter	Condition
Column	Waters Spherisorb S5 CN (2.0 $\times$ 100 mm, 5 μ m) [5] [6]
Mobile Phase	A: 5 mM Ammonium Formate + 0.1% Formic Acid in Water B: Acetonitrile [5] [6]
Gradient	A time-based gradient elution should be optimized (e.g., 0-7 minutes) [5] [6]
Flow Rate	0.2 - 0.4 mL/min
Column Temp.	40 $^{\circ}$ C
Injection Vol.	5 - 10 μ L
Ionization Mode	ESI, Positive [5] [6]
MRM Transition	Isonicotinamide: m/z 123.1 $\rightarrow$ 80.1 (or other optimized fragment) [5]
Internal Standard	e.g., Isonicotinamide-d4: m/z 127.1 $\rightarrow$ 84.1 [7]

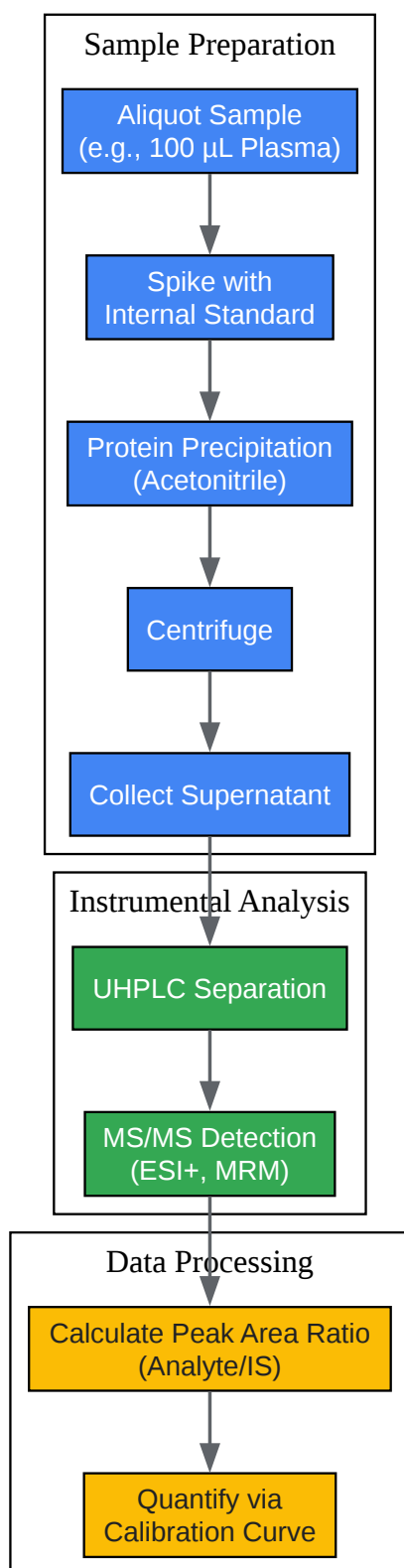
Note: The MRM transition for isonicotinamide is expected to be identical to its isomer, nicotinamide (m/z 123.1 $\rightarrow$ 80.1), but chromatographic separation is essential.[5]

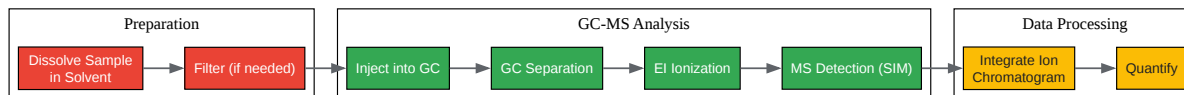
Data Summary & Validation Parameters

The following table summarizes typical validation parameters for LC-MS/MS bioanalytical methods.

Parameter	Typical Performance	Source
Linearity Range	2.5 - 160 ng/mL	[5]
Accuracy (% Bias)	Within $\pm 15\%$ ($\pm 20\%$ at LLOQ)	[5]
Precision (% RSD)	< 15% (< 20% at LLOQ)	[5]
Recovery	> 85%	[5]
Matrix Effect	Monitored and minimized	[8]

Workflow Visualization





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